

# Application Notes and Protocols: Rhodium Triiodide in Electrochemical Applications and Sensors

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rhodium triiodide

Cat. No.: B070022

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Rhodium triiodide** ( $\text{RhI}_3$ ) is a black crystalline solid known primarily for its role as a catalyst in industrial carbonylation reactions, such as the production of acetic acid.[1] While rhodium and its various compounds are extensively studied for their catalytic and electrochemical properties, the direct application of solid **rhodium triiodide** as a primary material in electrochemical sensors and electrocatalysis is not widely documented in current scientific literature.

These application notes aim to provide a comprehensive overview of the existing research on rhodium-based materials in electrochemical applications, with a focus on areas where **rhodium triiodide** could potentially play a role, either as a precursor or as a component of a composite material. We will cover the synthesis of rhodium-containing nanomaterials, their application in electrocatalysis, and the fabrication of electrochemical sensors.

## Physicochemical Properties of Rhodium Triiodide

A summary of the key properties of **rhodium triiodide** is presented in the table below.

Property	Value	Reference
Chemical Formula	$\text{RhI}_3$	[2]
Molar Mass	483.62 g/mol	[3]
Appearance	Black crystalline powder	[2]
Crystal Structure	Monoclinic, similar to $\text{AlCl}_3$	[2]
Purity	99.9+% (metals basis)	[3]

## Rhodium Triiodide as a Precursor for Electrocatalytic Nanomaterials

While direct use is limited, **rhodium triiodide** can serve as a precursor for the synthesis of rhodium-based nanoparticles, which exhibit significant electrocatalytic activity. The iodide ions can also play a crucial role in directing the growth and morphology of these nanocrystals.[4]

### Experimental Protocol: Synthesis of Rhodium Nanoparticles via Reduction of a Rhodium(III) Precursor

This protocol describes a general method for the synthesis of rhodium nanoparticles using a rhodium(III) precursor, which could be **rhodium triiodide**.

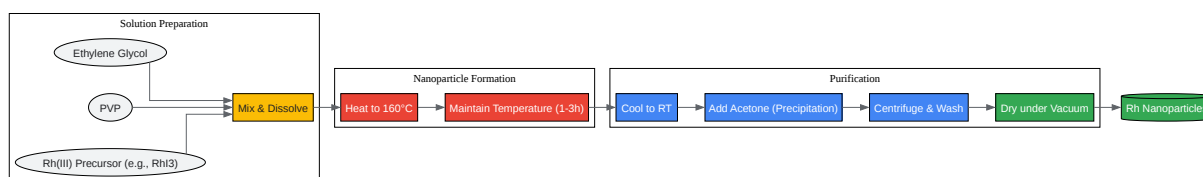
Materials:

- Rhodium(III) chloride hydrate ( $\text{RhCl}_3 \cdot x\text{H}_2\text{O}$ ) or Rhodium(III) iodide ( $\text{RhI}_3$ )
- Ethylene glycol (solvent and reducing agent)
- Polyvinylpyrrolidone (PVP) (capping agent)
- Acetone
- Ethanol

Procedure:

- **Precursor Solution:** Dissolve a specific amount of the rhodium precursor (e.g.,  $\text{RhCl}_3 \cdot x\text{H}_2\text{O}$ ) and PVP in ethylene glycol in a flask.
- **Heating:** Heat the solution to a specific temperature (e.g., 160 °C) under magnetic stirring.
- **Reaction:** Maintain the temperature for a set duration (e.g., 1-3 hours) to allow for the reduction of Rh(III) ions and the formation of Rh nanoparticles.
- **Isolation:** After cooling to room temperature, precipitate the nanoparticles by adding acetone.
- **Washing:** Centrifuge the mixture and wash the collected nanoparticles multiple times with a mixture of acetone and ethanol to remove excess PVP and byproducts.
- **Drying:** Dry the final rhodium nanoparticle product under vacuum.

Diagram of Experimental Workflow:



[Click to download full resolution via product page](#)

Workflow for the synthesis of rhodium nanoparticles.

## Electrochemical Applications of Rhodium-Based Materials

Rhodium and its compounds are promising for various electrochemical reactions, particularly the hydrogen evolution reaction (HER) and oxygen evolution reaction (OER), which are crucial for water splitting and renewable energy technologies.

## Hydrogen Evolution Reaction (HER)

Rhodium-based materials have shown excellent activity for the HER in acidic media. While data for pure  $\text{RhI}_3$  is unavailable, studies on rhodium nanoparticles and alloys provide valuable benchmarks.

Electrocatalyst	Electrolyte	Overpotential @ 10 mA/cm <sup>2</sup> (mV)	Tafel Slope (mV/dec)	Reference
Rh Nanoparticles (water ablation)	0.5 M H <sub>2</sub> SO <sub>4</sub>	~20	50-54	<a href="#">[5]</a>
Rh-Ir Alloy (Rh <sub>22</sub> Ir <sub>78</sub> )	0.5 M H <sub>2</sub> SO <sub>4</sub>	Not specified for HER	Not specified for HER	<a href="#">[6]</a>

## Oxygen Evolution Reaction (OER)

The OER is another critical reaction where rhodium-iridium alloys have demonstrated high activity and stability in acidic electrolytes.

Electrocatalyst	Electrolyte	Overpotential @ 10 mA/cm <sup>2</sup> (mV)	Mass Activity @ 300 mV overpotential (A/mgIr)	Reference
Rh-Ir Alloy (Rh <sub>22</sub> Ir <sub>78</sub> )	0.5 M H <sub>2</sub> SO <sub>4</sub>	Not specified	1.17	<a href="#">[6]</a>
Pure Ir Nanoparticles	0.5 M H <sub>2</sub> SO <sub>4</sub>	Not specified	~0.39	<a href="#">[6]</a>

# Electrochemical Sensors Based on Rhodium

## Materials

The development of electrochemical sensors using rhodium-based materials is an active area of research. These sensors leverage the catalytic properties of rhodium to detect various analytes. Although no sensors directly utilizing solid **rhodium triiodide** have been detailed, an amperometric sensor for Rh(III) ions using an ion-imprinted polymer has been reported, showcasing the electroanalytical relevance of rhodium.[7]

## Experimental Protocol: Fabrication of a Modified Electrode for Sensing (General)

This protocol outlines a general procedure for modifying an electrode with a nanomaterial, which could be adapted for rhodium nanoparticles synthesized from a  $\text{RhI}_3$  precursor.

### Materials:

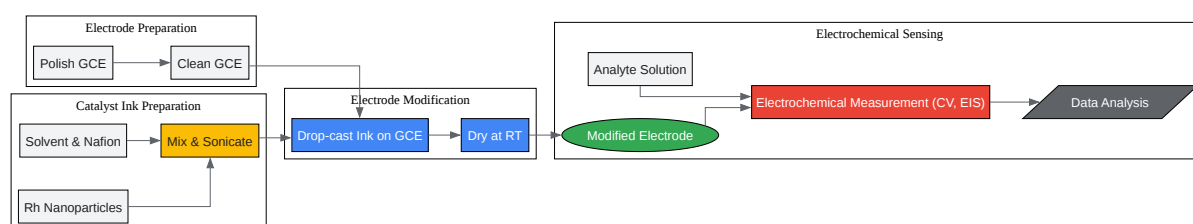
- Glassy carbon electrode (GCE) or other suitable substrate
- Rhodium nanoparticles
- Nafion solution (5 wt%)
- Ethanol
- Deionized water
- Alumina slurry (for polishing)

### Procedure:

- **Electrode Polishing:** Polish the GCE surface with alumina slurry to a mirror finish.
- **Cleaning:** Sonicate the polished electrode in deionized water and ethanol to remove any residual alumina particles.

- **Catalyst Ink Preparation:** Disperse a known amount of rhodium nanoparticles in a mixture of deionized water, ethanol, and Nafion solution. Sonicate the mixture to form a homogeneous ink.
- **Electrode Modification:** Drop-cast a small volume of the catalyst ink onto the GCE surface and let it dry at room temperature.
- **Electrochemical Characterization:** Characterize the modified electrode using techniques like cyclic voltammetry (CV) and electrochemical impedance spectroscopy (EIS) in a suitable electrolyte.

Diagram of Electrode Modification and Sensing Workflow:



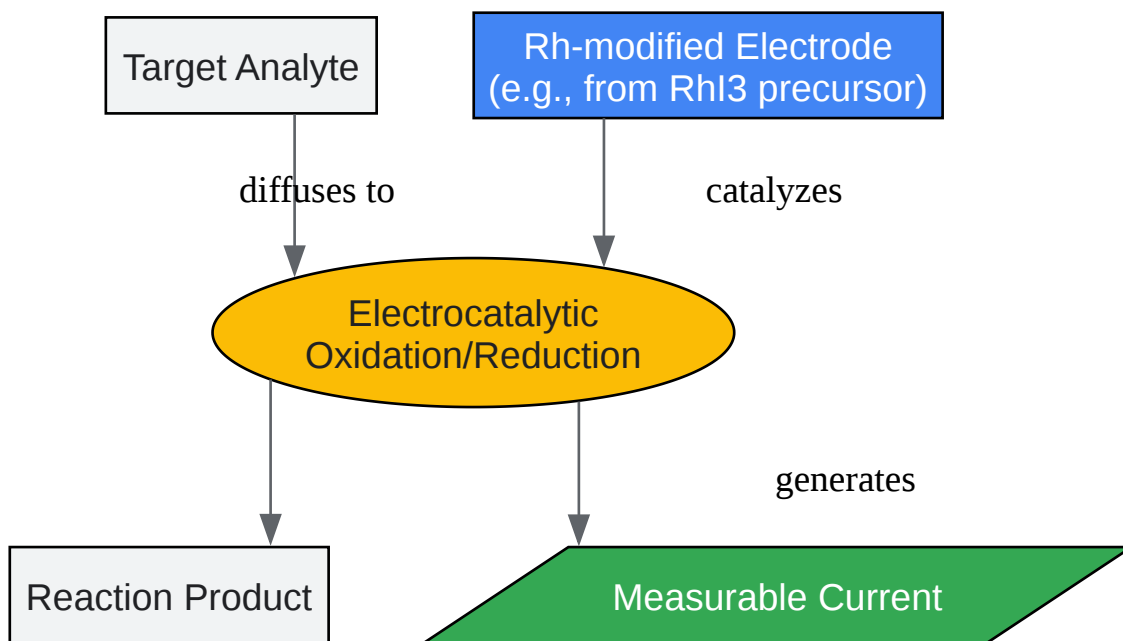
[Click to download full resolution via product page](#)

General workflow for electrode modification and sensing.

## Signaling Pathways and Logical Relationships

In the context of an amperometric sensor, the fundamental principle involves the electrocatalytic oxidation or reduction of the target analyte at the modified electrode surface, leading to a measurable current that is proportional to the analyte concentration.

Diagram of a Hypothetical Amperometric Sensing Mechanism:



[Click to download full resolution via product page](#)

Conceptual diagram of an amperometric sensing mechanism.

## Conclusion and Future Outlook

While **rhodium triiodide** is a well-established catalyst in industrial organic synthesis, its direct application in electrochemical sensors and electrocatalysis is an underexplored area of research. The available literature strongly suggests that rhodium-based materials, often synthesized from rhodium precursors, possess excellent electrochemical properties. Future research could focus on the direct use of **rhodium triiodide**, potentially in composite materials or as thin films, for sensing and catalytic applications. The influence of the iodide component on the electrochemical behavior of such materials warrants further investigation, as it may offer unique advantages in terms of catalytic activity and stability. The protocols and data presented here for related rhodium compounds provide a solid foundation for venturing into this promising research direction.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. Rhodium(III) iodide - Wikipedia [en.wikipedia.org]
- 3. strem.com [strem.com]
- 4. Iodide-mediated control of rhodium epitaxial growth on well-defined noble metal nanocrystals: synthesis, characterization, and structure-dependent catalytic properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Clean rhodium nanoparticles prepared by laser ablation in liquid for high performance electrocatalysis of the hydrogen evolution reaction - Nanoscale Advances (RSC Publishing) [pubs.rsc.org]
- 6. Rational Design of Rhodium-Iridium Alloy Nanoparticles as Highly Active Catalysts for Acidic Oxygen Evolution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Electrochemical Sensor Based on Rh(III) Ion-Imprinted Polymer as a New Modifying Agent for Rhodium Determination - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Rhodium Triiodide in Electrochemical Applications and Sensors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070022#rhodium-triiodide-in-electrochemical-applications-and-sensors]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)